

Health and Safety Profile of 1,6-Hexanediol: A Technical Guide

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Compound of Interest

Compound Name: 1,6-Hexanediol

Cat. No.: B3422899

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An In-depth Examination of the Toxicological, Flammability, and Handling Data for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information for **1,6-Hexanediol** (CAS No. 629-11-8), a versatile linear diol used in various industrial applications, including the synthesis of polyesters and polyurethanes.^{[1][2][3]} This document is intended to serve as a resource for researchers, scientists, and professionals in drug development who may handle or utilize this chemical.

Executive Summary

1,6-Hexanediol is a white, waxy solid at room temperature with a low overall human health and environmental hazard potential.^{[1][4]} It exhibits low acute toxicity via oral, dermal, and inhalation routes of exposure and is not considered to be irritating to the skin or eyes.^{[4][5]} Furthermore, it is not a skin sensitizer and has not shown mutagenic effects in in-vitro tests.^[4]^[6] Due to its low volatility and ready biodegradability, the environmental risk associated with **1,6-Hexanediol** is also considered to be very low.^{[4][7]} While generally considered safe, adherence to standard laboratory safety protocols is recommended.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **1,6-Hexanediol**, providing a consolidated reference for its physical, chemical, and toxicological properties.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C6H14O2	[3][4]
Molecular Weight	118.17 g/mol	[3][4]
Appearance	White waxy solid/flakes or colorless crystals	[1][4][5][8]
Melting Point	39.5 - 42.8 °C	[4][5][7][8]
Boiling Point	250 °C at 1013 hPa	[3][4][7][8]
Density	0.96 g/cm ³ at 20 °C	[4][5][8]
Vapor Pressure	0.000666 hPa at 25 °C	[4]
Water Solubility	Miscible	[4][7]
log Pow (Octanol/Water Partition Coefficient)	0 at 25 °C	[4]

Table 2: Flammability and Explosivity Data

Property	Value	Reference
Flash Point	136 °C (closed cup)	[4][7]
Auto-ignition Temperature	320 °C	[4][5]
Lower Explosion Limit (LEL)	6.6 %	[4][8]
Upper Explosion Limit (UEL)	16 %	[4][8]
Flammability	Combustible, but not highly flammable solid	[4]

Table 3: Toxicological Data

Endpoint	Value	Species	Method	Reference
Acute Oral Toxicity (LD50)	3,000 mg/kg	Rat	OECD Test Guideline 401	[9]
Acute Dermal Toxicity (LD50)	> 2,500 mg/kg	Rabbit	OECD Test Guideline 402	[10]
Acute Inhalation Toxicity (LCLo)	3.3 mg/l (8 h)	Rat	OECD Test Guideline 403	[10]
Skin Corrosion/Irritation	Not irritating	Rabbit	-	[4][9]
Eye Irritation	Not irritating	-	-	[4]
Skin Sensitization	Not a sensitizer	-	-	[4]
Mutagenicity	Negative in in-vitro tests	-	-	[4]
Reproductive Toxicity	No adverse effects observed	-	Screening test	[4]

Experimental Protocols

Detailed experimental methodologies for the toxicological assessment of **1,6-Hexanediol** are based on internationally recognized guidelines, primarily those from the Organisation for Economic Co-operation and Development (OECD).

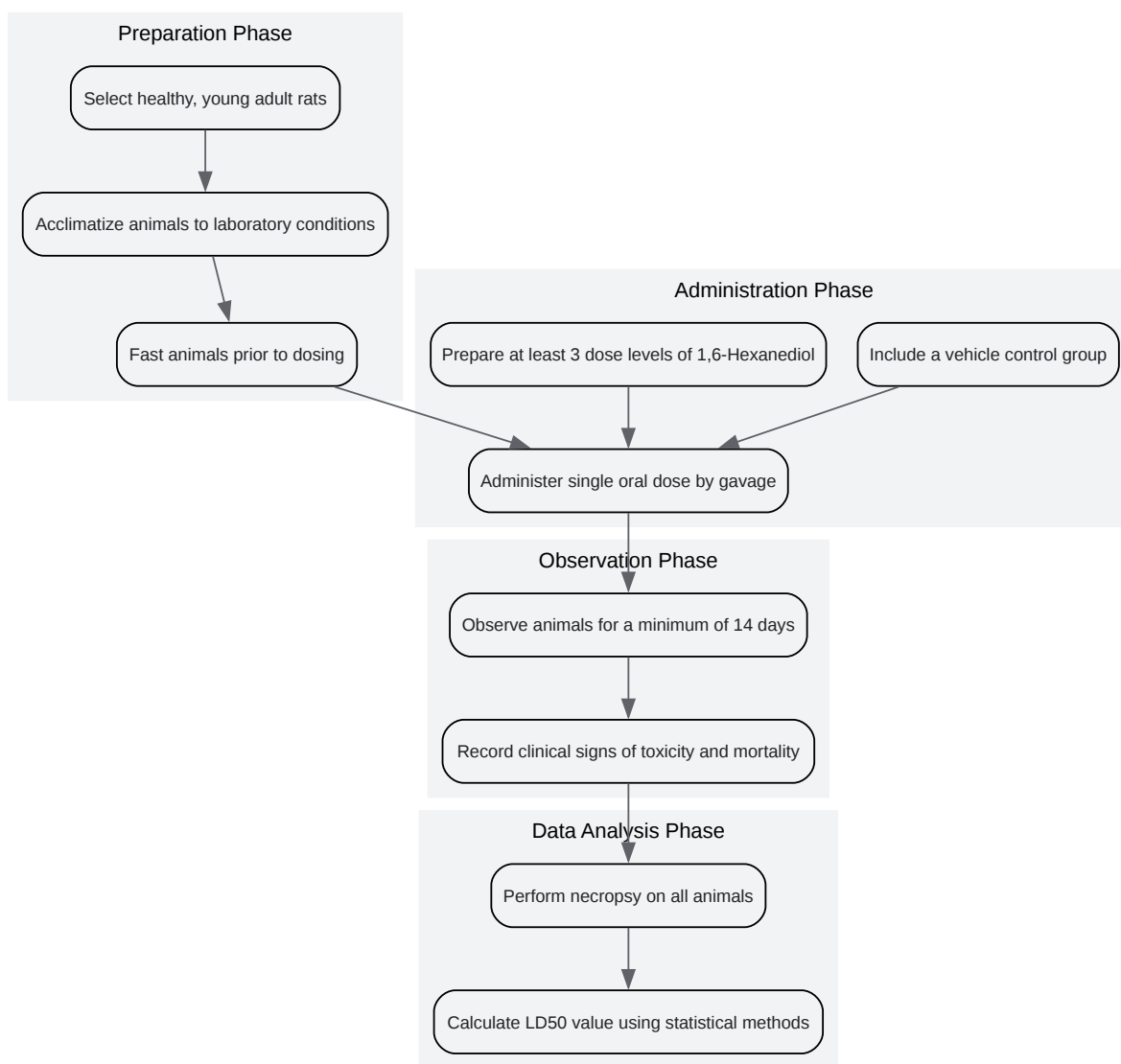
Acute Oral Toxicity - OECD Test Guideline 401 (as referenced for LD50)

This protocol is designed to determine the median lethal dose (LD50) of a substance after a single oral administration.

Methodology:

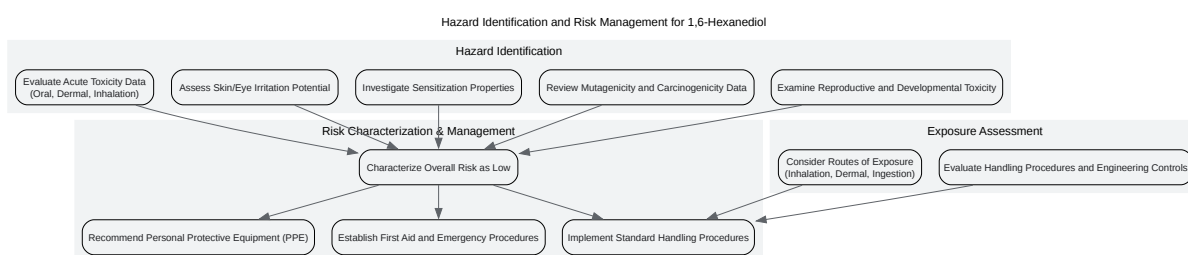
- **Test Animals:** Healthy, young adult rats of a single strain are used. Animals are fasted prior to dosing.
- **Dose Levels:** At least three dose levels are used, spaced appropriately to produce a range of toxic effects and mortality rates. A control group receives the vehicle only.
- **Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Observation Period:** Animals are observed for at least 14 days. All signs of toxicity, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern are recorded.
- **Data Analysis:** The LD50 is calculated using a recognized statistical method (e.g., probit analysis, moving average).

Experimental Workflow for Acute Oral Toxicity (OECD 401)

[Click to download full resolution via product page](#)*Workflow for Acute Oral Toxicity Testing*

Hazard Identification and Risk Management

The overall hazard potential of **1,6-Hexanediol** is considered low.[4] The following diagram illustrates the logical process for identifying hazards and implementing appropriate risk management measures.



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Hazard Identification and Risk Management Flowchart

Personal Protective Equipment (PPE)

While **1,6-Hexanediol** has a low hazard profile, the use of standard personal protective equipment is recommended to minimize exposure.

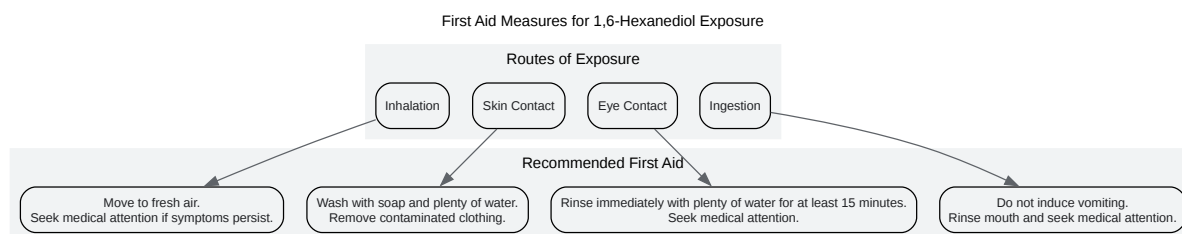
- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[4][11]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[1][4][11]
- Respiratory Protection: Generally not required under normal use with adequate ventilation. If dusts are generated, a particulate respirator may be necessary.[4][11]

Handling and Storage

- Handling: Handle in a well-ventilated area.[1] Avoid generating dust.[12] Keep away from open flames and strong oxidizing agents.[1][5][12]
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers.[1]

First Aid Measures

In the event of exposure to **1,6-Hexanediol**, the following first aid measures are recommended.



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First Aid Recommendations by Exposure Route

- Inhalation: Move the affected person to fresh air. If symptoms persist, seek medical attention. [1][13]
- Skin Contact: Wash the affected area with soap and plenty of water.[1] Remove contaminated clothing.[1]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes.[1] Seek medical attention.[1]
- Ingestion: Do not induce vomiting.[1] Rinse the mouth with water and seek immediate medical attention.[1]

Environmental Fate

1,6-Hexanediol is readily biodegradable and has a low potential for bioaccumulation.[4][7] It is not expected to be persistent in the environment.[4] Accidental release into water may pose a low toxicity risk to aquatic organisms before degradation.[7]

Conclusion

1,6-Hexanediol is a chemical with a well-characterized and favorable safety profile. Its low toxicity, lack of irritation and sensitization potential, and minimal environmental impact make it a relatively safe compound to handle in a research and development setting.[1][4] Nevertheless, adherence to good laboratory practices, including the use of appropriate personal protective equipment and proper handling and storage procedures, is essential to ensure a safe working environment.

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